

Standard Operating Procedures for Handling Nicanartine in the Lab

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Compound of Interest

Compound Name: Nicanartine

Cat. No.: B1678735

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Disclaimer: The following application notes and protocols are based on the assumed properties of "**Nicanartine**" as a nicotine-related compound, due to the absence of specific public information on a substance with this name. The procedures are derived from established protocols for handling nicotine and its analogues. Researchers must consult the specific Safety Data Sheet (SDS) for any new compound and perform a thorough risk assessment before commencing any laboratory work.

Introduction

Nicanartine is a novel synthetic compound structurally related to nicotine, developed for research in neuropharmacology and oncology. It is postulated to act as a selective modulator of nicotinic acetylcholine receptors (nAChRs), making it a valuable tool for investigating nAChR-mediated signaling pathways in various physiological and pathological processes. These application notes provide detailed protocols for the safe handling, storage, and experimental use of **Nicanartine** in a laboratory setting.





Physicochemical and Safety Data

Proper handling of **Nicanartine** is critical to ensure personnel safety and experimental integrity. The following tables summarize its key physicochemical properties and hazard information, based on analogous compounds.

Table 1: Physicochemical Properties of **Nicanartine**

Property	Value
Molecular Formula	C ₁₀ H ₁₄ N ₂
Molecular Weight	162.23 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in water, ethanol, and DMSO
Melting Point	236 - 239 °C
Boiling Point	Not determined
Storage Temperature	2-8°C, desiccate, protect from light

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statement	GHS Pictogram	Precautionary Measures & Required PPE
H301: Toxic if swallowed.		P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. PPE: Laboratory coat, nitrile gloves, safety glasses with side shields.
H310: Fatal in contact with skin.		P262: Do not get in eyes, on skin, or on clothing. P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1] PPE: Laboratory coat, double-gloved with nitrile gloves, safety glasses with side shields. All skin must be covered.
H319: Causes serious eye irritation.		P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. PPE: Safety goggles or a face shield are required.
H331: Toxic if inhaled.		P260: Do not breathe dust. P271: Use only outdoors or in

a well-ventilated area.
P304+P340: IF INHALED:
Remove person to fresh air
and keep comfortable for
breathing. PPE: Work in a
certified chemical fume hood.
Use a NIOSH-approved
respirator with an appropriate
cartridge if a fume hood is not
available.

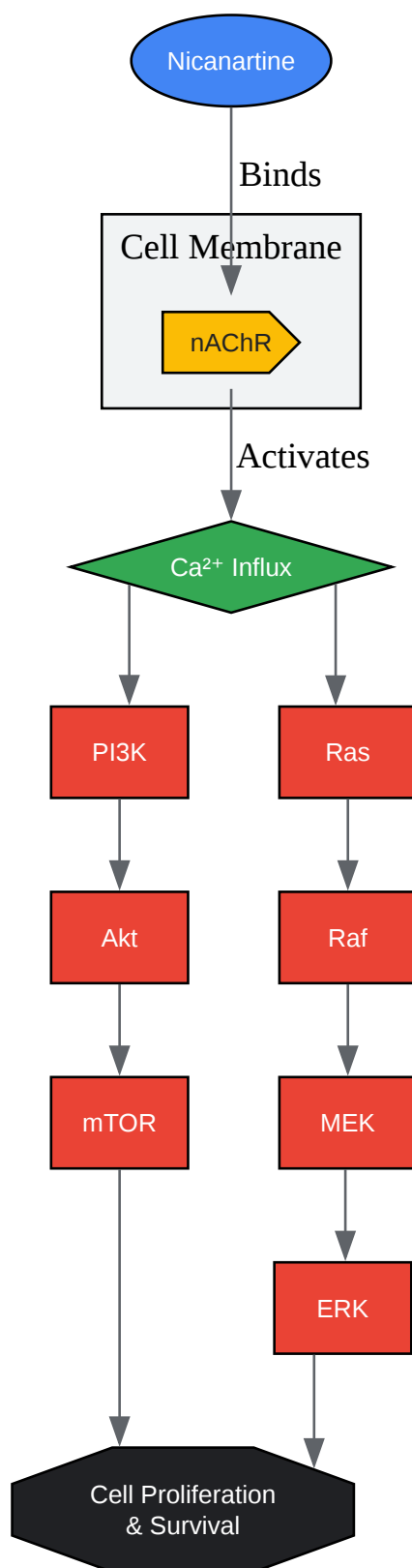
H372: Causes damage to
organs through prolonged or
repeated exposure.



P260: Do not breathe dust.
P314: Get medical advice/
attention if you feel unwell.
PPE: Handle with all required
PPE in a designated area to
minimize long-term exposure.

Mechanism of Action and Signaling Pathways

Nicanartine is hypothesized to be an agonist of nAChRs, a family of ligand-gated ion channels.[2][3] Upon binding, **Nicanartine** is expected to induce a conformational change in the receptor, leading to the influx of cations such as Na^+ and Ca^{2+} . [3] This influx depolarizes the cell membrane and triggers downstream signaling cascades. In the central nervous system, this can lead to the release of various neurotransmitters, including dopamine.[2][4][5] In non-neuronal cells, such as cancer cells, activation of nAChRs by nicotine-like compounds has been shown to promote cell proliferation and survival through pathways like PI3K/Akt and MAPK/ERK.[6][7][8]



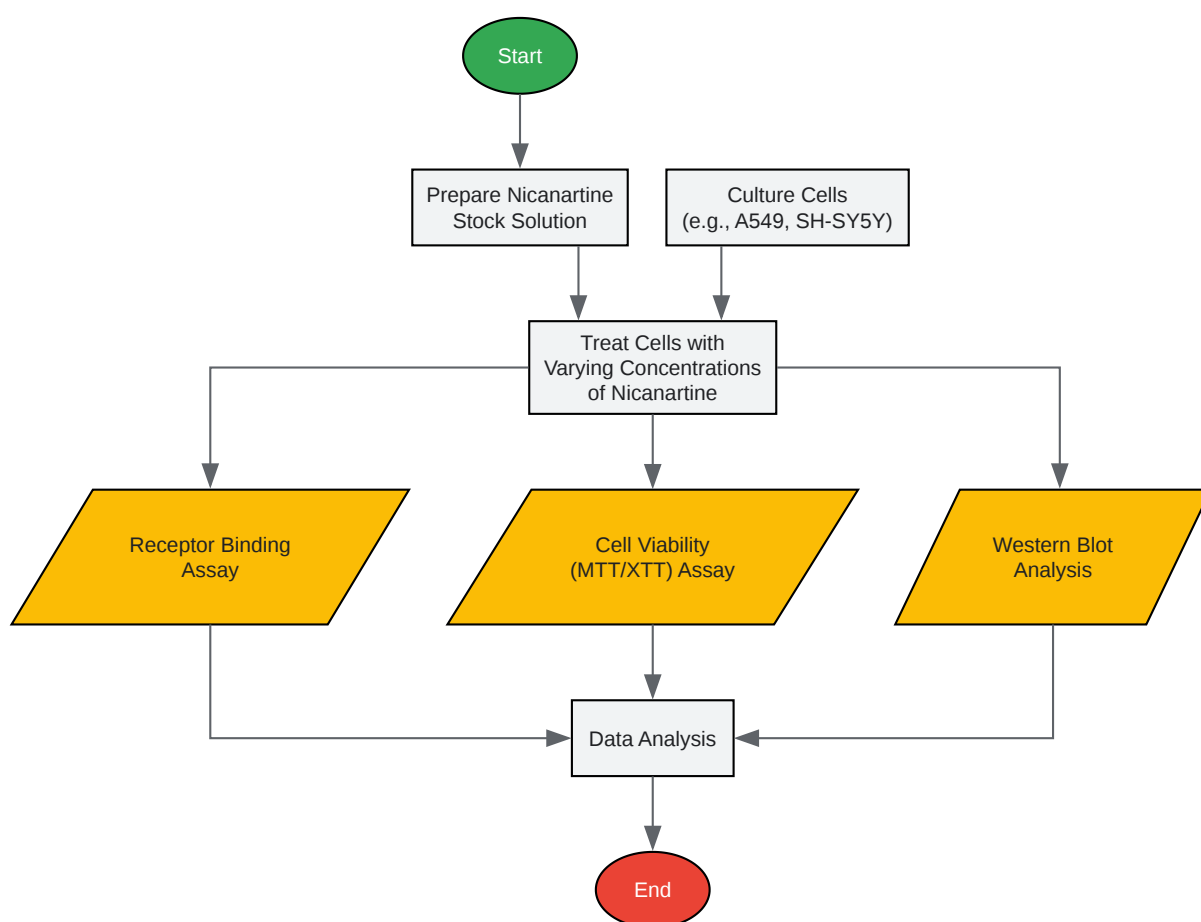
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Putative signaling pathway of **Nicanartine**.

Experimental Protocols

The following protocols are designed to characterize the biological activity of **Nicanartine**.

The general workflow for investigating the effects of **Nicanartine** involves preparing stock solutions, treating cells or tissues, and then performing various assays to measure biological responses.



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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Pharmacology of Nicotine: Addiction, Smoking-Induced Disease, and Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ClinPGx [clinpgx.org]
- 5. Nicotine Addiction: Neurobiology and Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Nicotinic-nAChR signaling mediates drug resistance in lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Signalling pathways involved in nicotine regulation of apoptosis of human lung cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Overview - Nicotinic Acetylcholine Receptor Signaling in Neuroprotection - NCBI Bookshelf [ncbi.nlm.nih.gov]
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